

Application of Dimethyldivinylsilane in the Synthesis of High-Performance PDMS Elastomers

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Compound of Interest

Compound Name: Dimethyldivinylsilane

Cat. No.: B080846

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Application Note

Audience: Researchers, scientists, and drug development professionals.

Introduction

Polydimethylsiloxane (PDMS) elastomers are widely utilized in biomedical research, microfluidics, and drug delivery applications due to their biocompatibility, optical transparency, and tunable mechanical properties.^{[1][2][3]} The final properties of a PDMS elastomer are largely dictated by the crosslinking chemistry used during its curing process. This application note details the use of **dimethyldivinylsilane** as a crucial component in the synthesis of PDMS elastomers, focusing on the platinum-catalyzed hydrosilylation reaction.

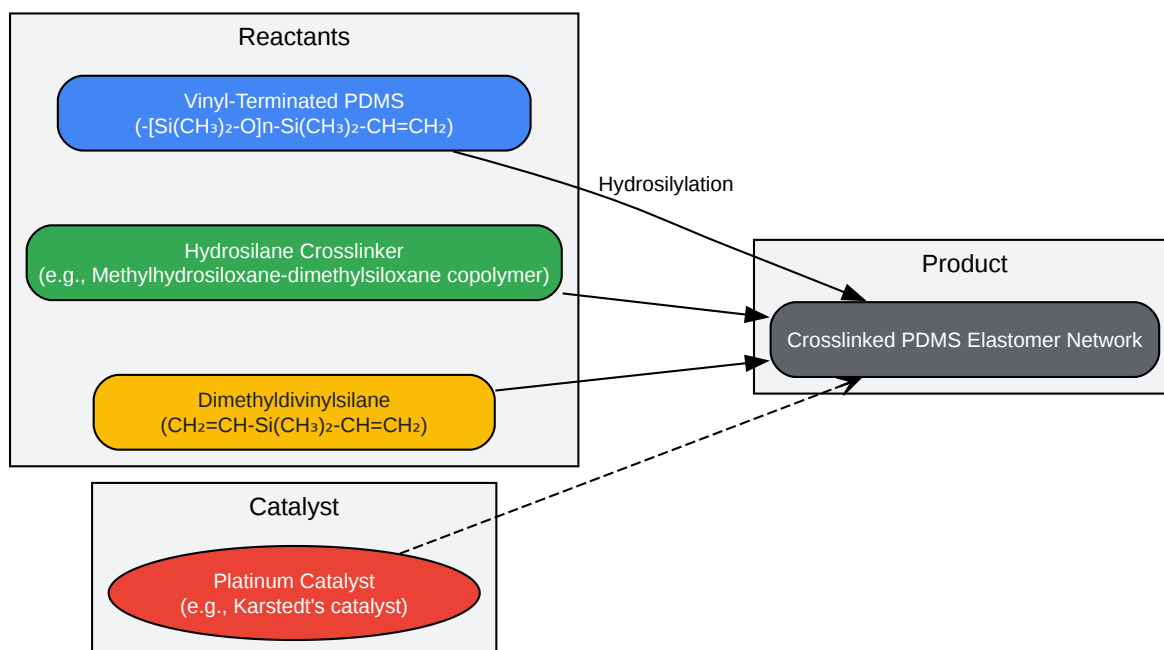
Dimethyldivinylsilane possesses two vinyl functional groups, allowing it to act as a chain extender or a crosslinker in conjunction with a hydride-terminated PDMS prepolymer and a multi-hydrosilane functional crosslinker.^{[4][5]} This system offers a high degree of control over the network structure and, consequently, the mechanical properties of the resulting elastomer. By precisely controlling the stoichiometry of the vinyl and hydride groups, researchers can tailor the elastomer's modulus, tensile strength, and elongation at break to suit specific application needs.^{[6][7]}

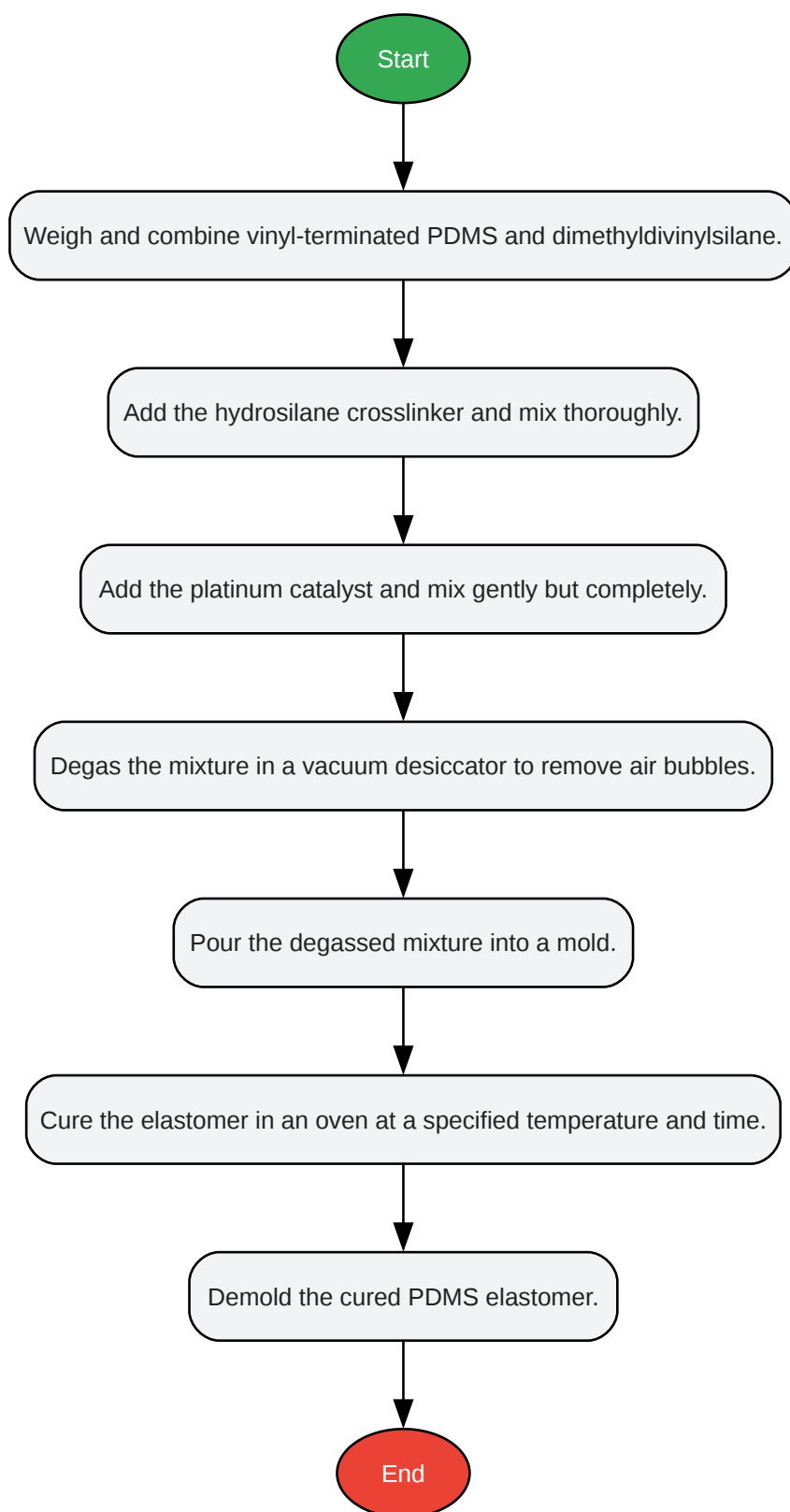
Principle of Hydrosilylation Crosslinking

The formation of the PDMS elastomer network using **dimethyldivinylsilane** is based on the platinum-catalyzed hydrosilylation reaction. This is an addition reaction between a silicon-hydride (Si-H) group and a vinyl ($\text{CH}=\text{CH}_2$) group.[8][9][10] In this system, a vinyl-terminated PDMS polymer is reacted with a crosslinker containing multiple Si-H groups.

Dimethyldivinylsilane can be incorporated to modulate the crosslink density.

A schematic of the hydrosilylation reaction is presented below:





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